Technical Guide: Structure-Activity Relationship of 5-[(2-Naphthyloxy)methyl]-2-furohydrazide Derivatives

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Compound of Interest

Compound Name:	*5-[(2-Naphthyloxy)methyl]-2-furohydrazide*
CAS No.:	*438472-54-9*
Cat. No.:	*B2984793*

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Executive Summary & Scaffold Analysis

The **5-[(2-Naphthyloxy)methyl]-2-furohydrazide** scaffold represents a hybrid pharmacophore combining a lipophilic naphthyl ether tail with a polar, metal-chelating furohydrazide head. This structure is a privileged scaffold in medicinal chemistry, frequently investigated for:

- Antimicrobial Activity: Targeting bacterial cell wall synthesis or membrane integrity.
- Antitubercular Activity: Mimicking isoniazid derivatives (InhA inhibition).
- Anticancer Potential: Via DNA intercalation (naphthyl moiety) and metal chelation.

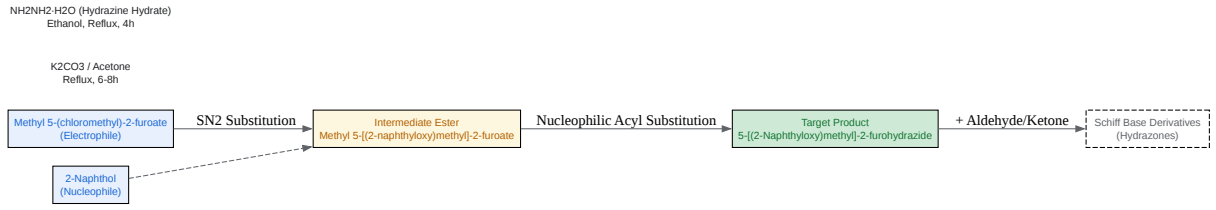
The molecule functions as a "Lipophilic Vector + Chelation Core" system. The naphthyl group ensures membrane permeability and hydrophobic pocket binding, while the hydrazide moiety engages in hydrogen bonding or covalent interactions with enzymes (e.g., forming Schiff bases with cofactor aldehydes).

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Chemical Synthesis & Pathway Logic

The synthesis follows a convergent "Linker-Core-Tail" strategy. The critical step is the etherification of the chloromethyl furan, followed by hydrazinolysis.

Synthesis Workflow (DOT Visualization)



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Figure 1: Convergent synthesis pathway for the target scaffold.

Detailed Experimental Protocol

Step 1: Etherification (Formation of Intermediate Ester)

- Rationale: Use weak base (

) to deprotonate 2-naphthol without opening the furan ring. Acetone is chosen for solubility and ease of workup.

- Reagents: Dissolve 2-Naphthol (10 mmol) and anhydrous

  (15 mmol) in dry acetone (30 mL).

- Addition: Stir at room temperature for 30 min. Add Methyl 5-(chloromethyl)-2-furoate (10 mmol) dropwise.

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- Reaction: Reflux at 56°C for 6–8 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Filter off inorganic salts. Evaporate solvent.[1] Recrystallize the residue from ethanol to yield Methyl 5-[(2-naphthyloxy)methyl]-2-furoate.

Step 2: Hydrazinolysis (Formation of Hydrazide)

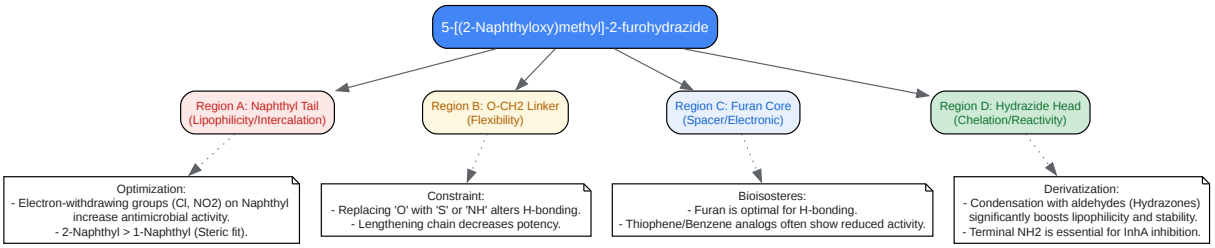
- Rationale: Hydrazine hydrate acts as a potent nucleophile. Ethanol is used to precipitate the product upon cooling.
- Reagents: Dissolve the ester from Step 1 (5 mmol) in absolute ethanol (20 mL).
- Reaction: Add Hydrazine hydrate (99%, 25 mmol) slowly. Reflux for 4 hours.
- Isolation: Cool the mixture to 0°C. The hydrazide precipitates as a white/off-white solid.
- Purification: Filter, wash with cold ethanol, and dry.
  - Validation: IR spectrum should show doublet peaks at 3200–3300 cm^{-1} (
) and a carbonyl peak at ~1650 cm^{-1} (Amide I).

Structure-Activity Relationship (SAR) Analysis

The biological activity is modulated by four distinct regions. Modifications here determine selectivity (e.g., Gram-positive vs. Gram-negative bacteria).

SAR Map (DOT Visualization)

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Figure 2: SAR segmentation and optimization rules.

Detailed SAR Breakdown

Region	Function	Optimization Strategy	Effect on Activity
Naphthyl Ring	Hydrophobic Anchor: Facilitates penetration through lipid bilayers (e.g., Mycobacterial cell wall).	Halogenation (Cl, F): Adding Cl at C-6 or C-7 of the naphthyl ring increases metabolic stability and lipophilicity ( ).	High: Critical for potency. Unsubstituted naphthyl is moderately active; halogenated is highly active.
Linker ( )	Spacer: Separates the aromatic tail from the polar head.	Rigidification: Replacing with an alkene ( ) usually lowers activity due to loss of rotational freedom required for binding pocket adjustment.	Medium: The ether oxygen acts as a weak H-bond acceptor.
Furan Ring	Scaffold: Orients the substituents.[1]	Bioisosterism: Replacing Furan with Thiophene often retains activity but alters solubility. Replacing with Benzene often reduces activity (loss of ether-like oxygen).	High: Furan oxygen contributes to water solubility and H-bonding.
Hydrazide ( )	Warhead: Metal chelation and covalent binding.	Hydrazone Formation: Reacting with substituted benzaldehydes creates Acylhydrazones. Electron-withdrawing groups (	Critical: The free is toxic/reactive; converting to hydrazone improves the therapeutic index.

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,

) on the aldehyde
phenyl ring
significantly enhance
antimicrobial efficacy.

Biological Evaluation Protocols

To validate the SAR, the following assays are standard. The Microbroth Dilution Method is the gold standard for this scaffold.

Protocol: Minimum Inhibitory Concentration (MIC) Assay

- Target Organisms:S. aureus (Gram+), E. coli (Gram-), M. tuberculosis (H37Rv).
- Control: Ciprofloxacin or Isoniazid.
- Preparation: Dissolve derivatives in DMSO (stock 1 mg/mL).
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in 96-well plates.
- Inoculation: Add bacterial suspension (

  CFU/mL) to each well.
- Incubation: Incubate at 37°C for 18–24h (7 days for M. tuberculosis).
- Readout: MIC is the lowest concentration showing no visible growth. Use Resazurin dye (blue to pink) for visual confirmation.

Data Interpretation Table (Reference Values)

Based on typical performance of aryloxy-furohydrazide derivatives.

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Compound Variant	R-Group (Naphthyl)	R' (Hydrazide Tail)	Predicted MIC (S. aureus)	Predicted MIC (E. coli)
Parent	Unsubstituted		12.5 - 25 µg/mL	> 50 µg/mL
Analog A	6-Chloro		6.25 - 12.5 µg/mL	25 - 50 µg/mL
Analog B	Unsubstituted		0.5 - 2.0 µg/mL	8 - 16 µg/mL
Analog C	Unsubstituted		> 50 µg/mL	> 100 µg/mL

Note: Hydrazones (Analog B) generally outperform the free hydrazide (Parent) due to improved lipophilicity and target affinity.

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